

An In-depth Technical Guide to the Safe Handling of Artesunate-¹³C₄

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Compound of Interest

Compound Name: Artesunate-¹³C₄

Cat. No.: B12377046

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For researchers, scientists, and drug development professionals, ensuring the safe handling and use of chemical compounds is paramount. This guide provides comprehensive safety and handling information for Artesunate-¹³C₄. As an isotopically labeled version of Artesunate containing four stable, non-radioactive ¹³C atoms, its chemical and toxicological properties are identical to the unlabeled parent compound. Therefore, the following guidelines for Artesunate are directly applicable to Artesunate-¹³C₄.

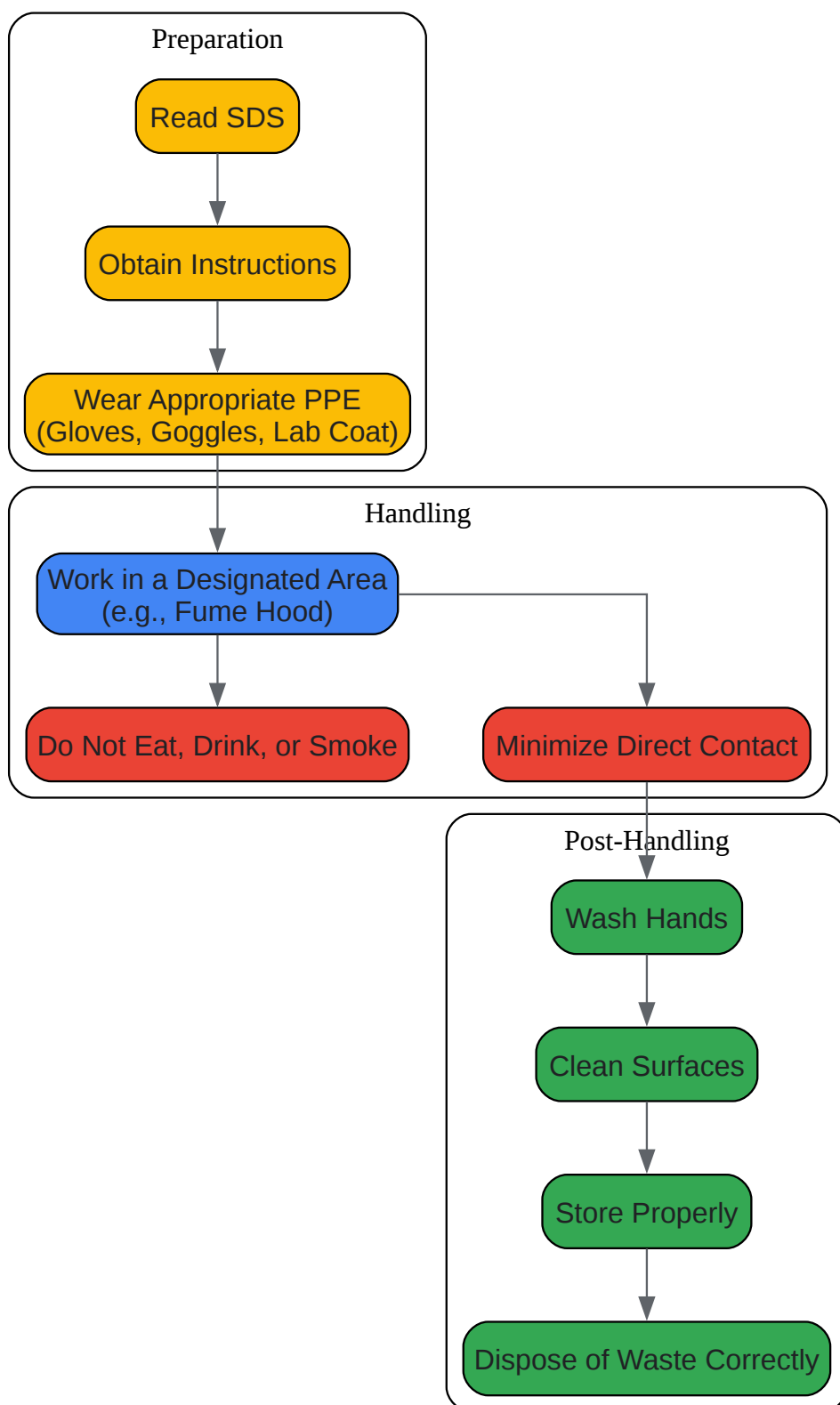
Hazard Identification and Safety Precautions

Artesunate is classified as harmful if swallowed and is suspected of damaging fertility or the unborn child[1]. It is crucial to handle this compound with appropriate care in a laboratory setting.

Table 1: Hazard Classification and Precautionary Statements

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3][4]
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child
Prevention	-	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	-	P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Storage	-	Store locked up.
Disposal	-	P501: Dispose of contents/container in accordance with local/regional/national/internati onal regulations.

The following diagram illustrates the essential safety workflow for handling Artesunate-¹³C₄.



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Caption: General Safety Workflow for Artesunate-¹³C₄ Handling.

Stability and Storage

Proper storage is critical to maintain the integrity of Artesunate- $^{13}\text{C}_4$. The compound is stable under normal conditions but is sensitive to temperature, pH, and light.

Table 2: Stability of Artesunate under Various Conditions

Condition	Solvent/Medium	Temperature	Stability/Half-life
Aqueous Solution	0.9% w/v Sodium Chloride	9°C	130 hours
23°C	10.6 hours		
30°C	Approximately 4 hours (interpolated)		
36.5°C	1.6 hours		
pH	Aqueous Solution	pH 8	Most stable
Acidic pH (2, 4)	Increased degradation		
Light Exposure	Aqueous Solution	-	Did not affect the degradation rate in one study. However, another study suggests it is photolabile, especially in liquid form.
Solid State	Dry Blend (with Carbopol)	45°C	Stable for 6 months

Storage Recommendations:

- Store in a tightly sealed container as defined in the USP-NF.
- Store in a well-ventilated place, away from heat and direct sunlight.

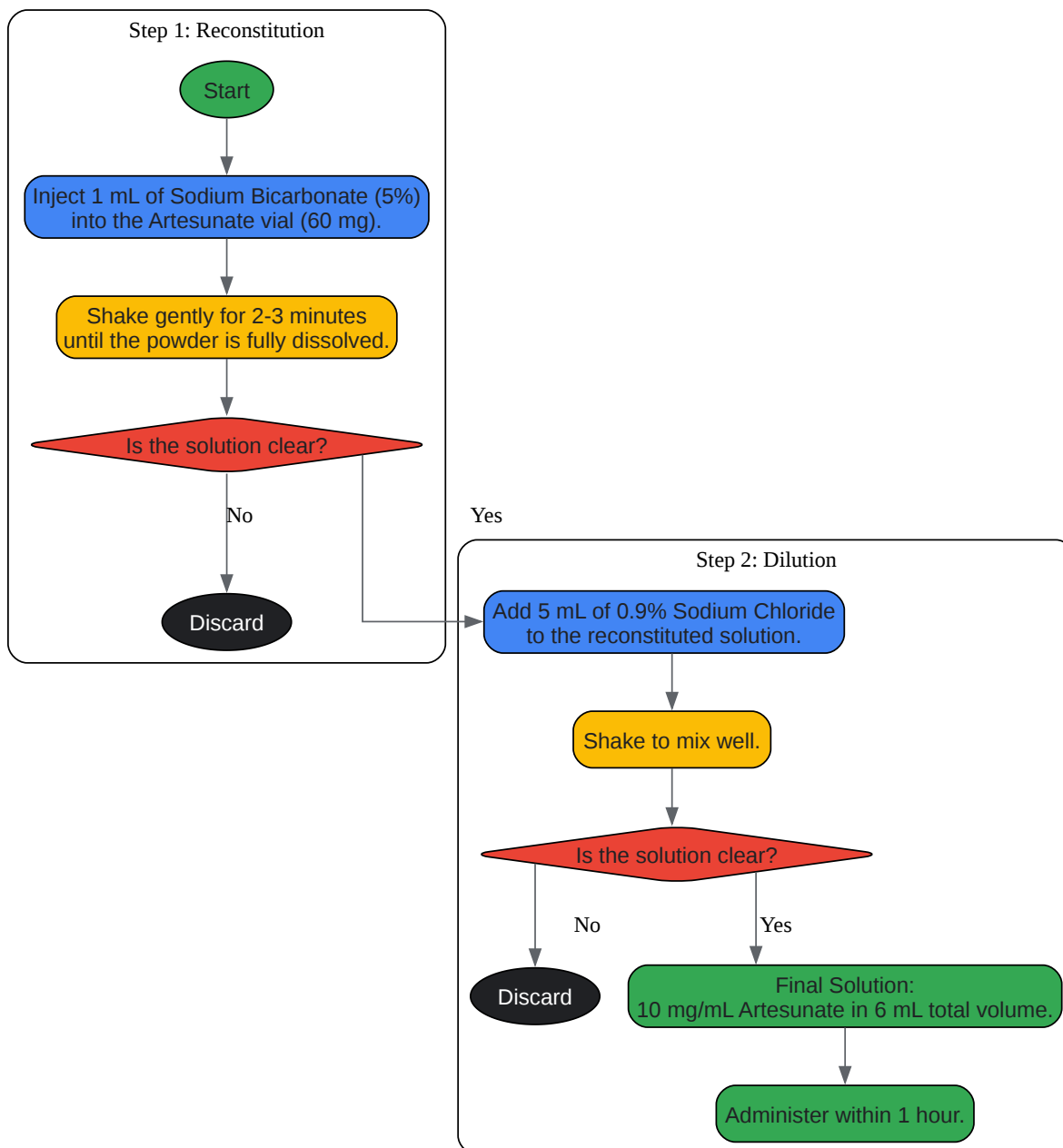
- For long-term storage, refrigeration is recommended to maximize stability. Store below 30°C and protect from light.

Experimental Protocols: Reconstitution of Injectable Artesunate

For in vivo studies, Artesunate is often administered as an injection. The following protocols detail the reconstitution process for intravenous (IV) and intramuscular (IM) administration. Due to its instability in aqueous solutions, the reconstituted solution should be used promptly.

Reconstitution Workflow for Intravenous (IV) Administration

The process involves a two-step reconstitution and dilution.

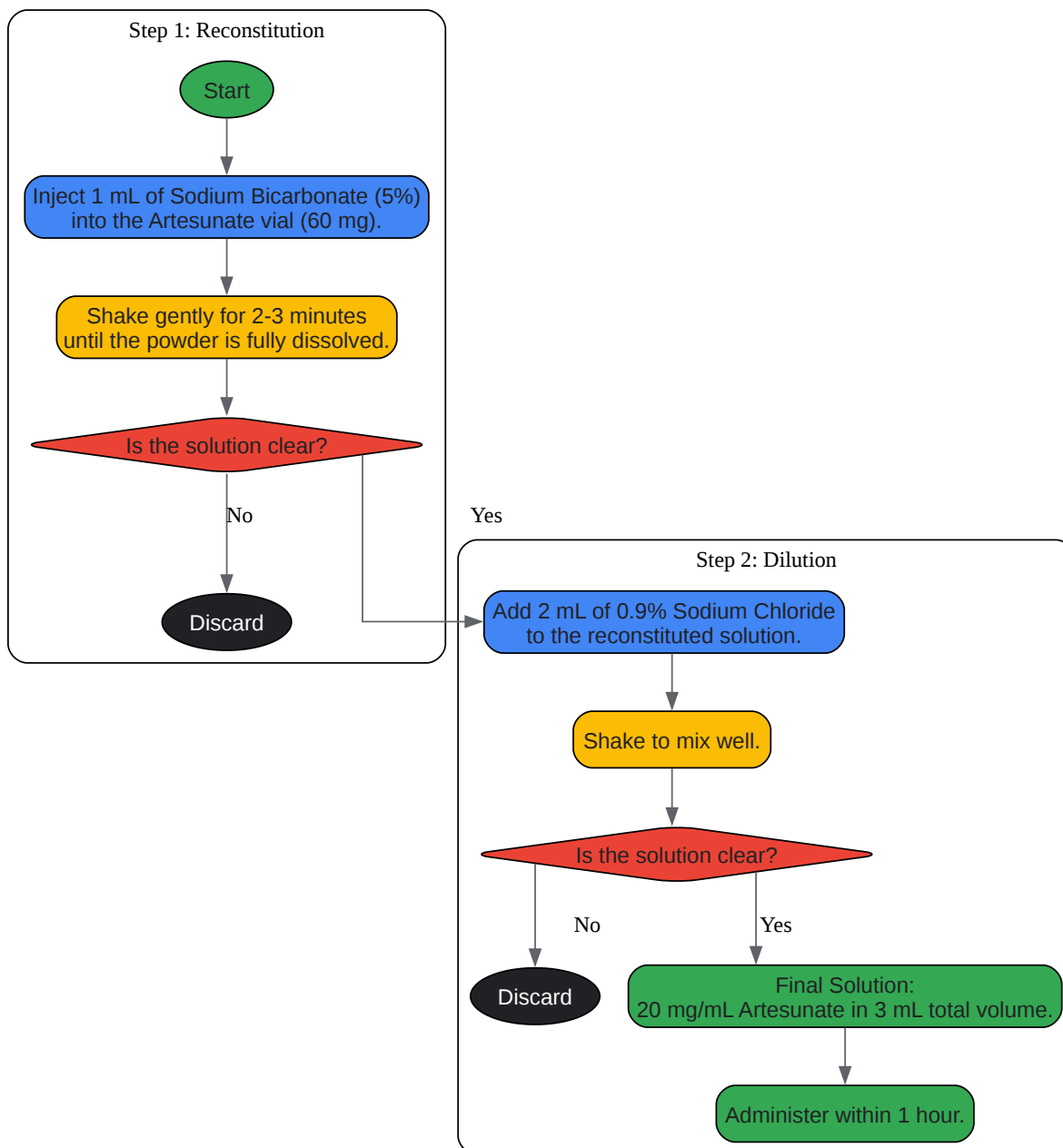


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Caption: Workflow for IV Reconstitution of Artesunate.

Reconstitution Workflow for Intramuscular (IM) Administration

The IM reconstitution follows a similar initial step but with a different dilution volume.



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Caption: Workflow for IM Reconstitution of Artesunate.

Disposal

Unused material and its container must be disposed of in accordance with local, regional, national, and international regulations. For spills, the site should be washed after material pickup is complete.

In case of Exposure or Emergency

Table 3: First Aid Measures

Exposure Route	Action
Ingestion	Rinse mouth. Call a poison center or doctor immediately if you feel unwell. Never give anything by mouth to an unconscious person.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.
Skin Contact	Take off all contaminated clothing immediately. Rinse skin well with water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Fire Emergency:

- Suitable extinguishing media: Use media appropriate for the surrounding fire, such as water spray, carbon dioxide, or dry powder.

- Hazardous decomposition products: Under fire conditions, irritating and/or toxic fumes or gases may be emitted.

This guide provides a comprehensive overview of the safety and handling procedures for Artesunate- $^{13}\text{C}_4$. Adherence to these guidelines is essential for ensuring a safe laboratory environment and the integrity of research outcomes. Always refer to the specific Material Safety Data Sheet (MSDS) provided by the supplier for the most detailed information.

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